

Erbium(III) Nitrate Pentahydrate: A Technical Guide to Purity and Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erbium(III) nitrate pentahydrate*

Cat. No.: *B592744*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the purity and assay information for **Erbium(III) nitrate pentahydrate** ($\text{Er}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$). This document outlines typical purity specifications, impurity profiles, and detailed experimental methodologies for the accurate determination of its quality, catering to the stringent requirements of research, development, and pharmaceutical applications.

Purity and Impurity Specifications

Erbium(III) nitrate pentahydrate is commercially available in various purity grades. High-purity grades are essential for applications in optical fibers, lasers, and as precursors for advanced materials. The purity is typically stated on a trace metals basis, indicating the total concentration of metallic impurities.

Table 1: Typical Purity and Assay Specifications for **Erbium(III) Nitrate Pentahydrate**

Parameter	Specification	Notes
Purity (Trace Metals Basis)	≥99.9% to ≥99.99%	The percentage indicates the purity with respect to other metal impurities.[1][2]
Assay (as Er)	33% to 39%	This range corresponds to the theoretical erbium content in the pentahydrate form.[3]
Assay (as TREO)	>39.5% to >40%	Total Rare Earth Oxides, indicating the content of erbium and other rare earth oxides.
Appearance	Pink crystalline powder or crystals	A characteristic physical property of the compound.[3]
Solubility	Soluble in water and alcohol	Important for solution-based applications and analytical sample preparation.

Table 2: Common Impurity Profile for High-Purity **Erbium(III) Nitrate Pentahydrate** (99.9% Trace Metals Basis)

Impurity	Maximum Concentration (ppm)	Analytical Technique
Other Rare Earth Elements (as oxides)		
Dysprosium (Dy ₂ O ₃)	<500	ICP-MS/OES
Holmium (Ho ₂ O ₃)	<500	ICP-MS/OES
Thulium (Tm ₂ O ₃)	<500	ICP-MS/OES
Ytterbium (Yb ₂ O ₃)	<500	ICP-MS/OES
Yttrium (Y ₂ O ₃)	<500	ICP-MS/OES
Non-Rare Earth Elements		
Iron (Fe)	<10	ICP-MS/OES
Calcium (Ca)	<50	ICP-MS/OES
Silicon (Si)	<20	ICP-MS/OES
Chloride (Cl ⁻)	<50	Ion Chromatography
Heavy Metals (as Pb)	<5	ICP-MS

Experimental Protocols

Accurate determination of the purity and assay of **Erbium(III) nitrate pentahydrate** is critical for quality control. The following are detailed methodologies for key analytical procedures.

Assay of Erbium Content by Complexometric EDTA Titration

This method determines the amount of erbium in the sample by titrating it with a standardized solution of ethylenediaminetetraacetic acid (EDTA).

Principle: Erbium(III) ions form a stable, water-soluble complex with EDTA. The endpoint of the titration is detected using a metallochromic indicator, which changes color when all the free Erbium(III) ions have been complexed by EDTA.

Reagents and Equipment:

- Standardized 0.05 M EDTA solution
- Xylenol Orange indicator solution
- Hexamethylenetetramine (hexamine) buffer (pH ~5.5)
- Deionized water
- Analytical balance
- Burette, pipette, and other standard laboratory glassware

Procedure:

- **Sample Preparation:** Accurately weigh approximately 0.5 g of **Erbium(III) nitrate pentahydrate** and dissolve it in 100 mL of deionized water in a 250 mL conical flask.
- **Buffering:** Add hexamine buffer to the solution to adjust the pH to approximately 5.5. This pH is crucial for the stability of the Erbium-EDTA complex and the color change of the indicator.
- **Indicator Addition:** Add 2-3 drops of Xylenol Orange indicator solution. The solution will turn a reddish-purple color in the presence of free Erbium(III) ions.
- **Titration:** Titrate the solution with the standardized 0.05 M EDTA solution. The endpoint is reached when the color of the solution changes from reddish-purple to a clear yellow.
- **Calculation:** The percentage of erbium in the sample can be calculated using the following formula:

Where:

- V_{EDTA} is the volume of EDTA solution used in liters.
- M_{EDTA} is the molarity of the EDTA solution.
- AW_{Er} is the atomic weight of Erbium (167.26 g/mol).

- W_{sample} is the weight of the sample in grams.

Determination of Trace Metal Impurities by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

ICP-MS is a highly sensitive technique used to determine the concentration of trace and ultra-trace elemental impurities.

Principle: The sample is introduced into an argon plasma, which ionizes the atoms. The resulting ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio. The detector measures the intensity of each ion, which is proportional to the concentration of that element in the original sample.

Reagents and Equipment:

- High-purity nitric acid (for sample digestion and matrix matching)
- Multi-element standard solutions for calibration
- Deionized water (18.2 MΩ·cm)
- ICP-MS instrument

Procedure:

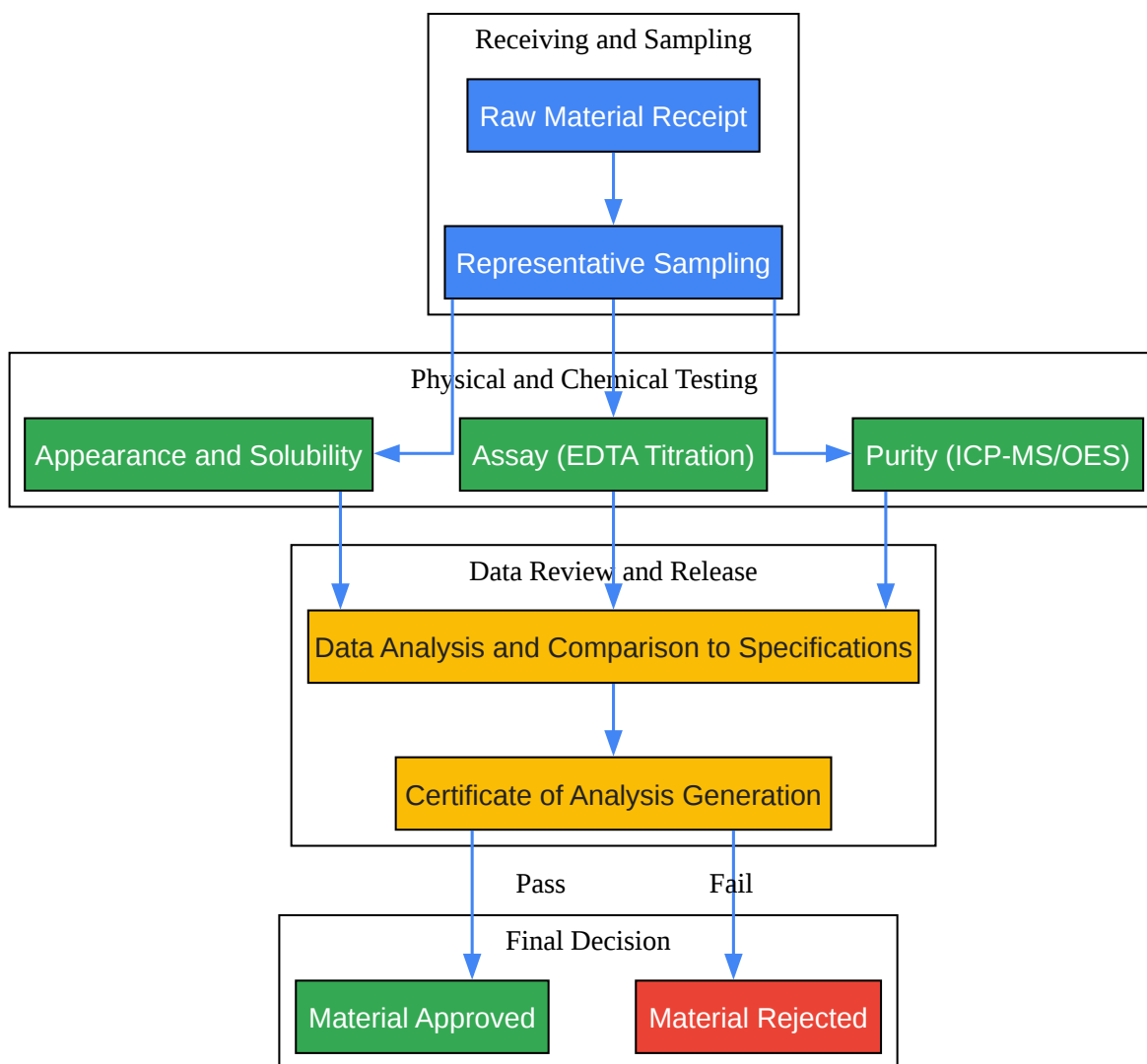
- **Sample Preparation:** Accurately weigh a small amount of the **Erbium(III) nitrate pentahydrate** sample (e.g., 0.1 g) and dissolve it in a solution of 2% high-purity nitric acid in deionized water. Dilute the sample to a suitable concentration for ICP-MS analysis (typically in the parts-per-billion range).
- **Instrument Calibration:** Prepare a series of calibration standards containing known concentrations of the elements to be analyzed. The matrix of the standards should be matched to the sample matrix (i.e., 2% nitric acid) to minimize matrix effects.
- **Analysis:** Aspirate the prepared sample and calibration standards into the ICP-MS. The instrument will measure the ion intensities for each element of interest.

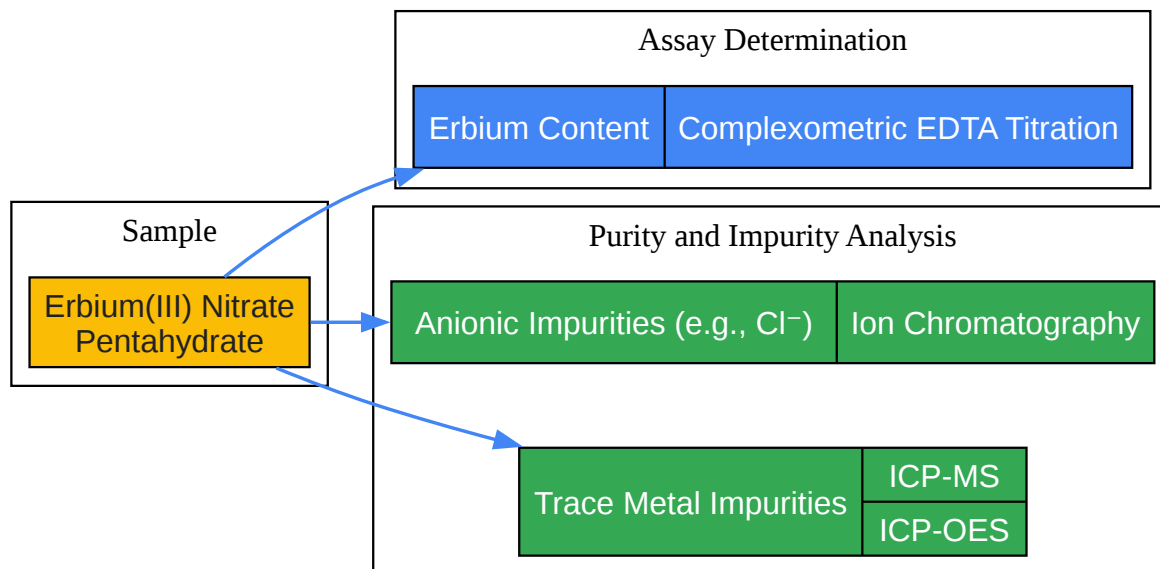
- **Data Processing:** A calibration curve is generated from the standard solutions. The concentrations of the impurities in the sample are then determined by comparing their ion intensities to the calibration curve.

Visualizations

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of **Erbium(III) nitrate pentahydrate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. netl.doe.gov [netl.doe.gov]
- 2. Erbium(III) nitrate 99.9 trace metals 10031-51-3 [sigmaaldrich.com]
- 3. analytik-jena.ru [analytik-jena.ru]
- To cite this document: BenchChem. [Erbium(III) Nitrate Pentahydrate: A Technical Guide to Purity and Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592744#erbium-iii-nitrate-pentahydrate-purity-and-assay-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com